

# Commercial Sourcing and Technical Guide: p-(2-Bromo)vinyl Anisole

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## Compound of Interest

Compound Name: *p*-(2-Bromo)vinyl Anisole

Cat. No.: B015190

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For researchers, scientists, and professionals in drug development, securing a reliable supply of high-purity chemical intermediates is a critical step in the research and development pipeline. This technical guide provides an in-depth overview of the commercial availability of **p-(2-Bromo)vinyl Anisole** (also known as 1-(2-bromoethenyl)-4-methoxybenzene), a key building block in organic synthesis.

### Chemical Identity:

- CAS Number: 6303-59-9
- Molecular Formula: C<sub>9</sub>H<sub>9</sub>BrO[1][2][3]
- Molecular Weight: 213.07 g/mol [2][3]
- Synonyms: 1-(2-Bromoethenyl)-4-methoxybenzene, 4-Methoxy-β-bromostyrene, (E)-1-(2-Bromovinyl)-4-methoxybenzene[1][4][5]

## Commercial Suppliers

**p-(2-Bromo)vinyl Anisole** is available from a range of chemical suppliers, catering to different scales from research and development to bulk manufacturing. The following table summarizes prominent commercial sources.

Supplier	Location	Purity/Grade	Available Quantities
Alfa Chemistry	USA	Not Specified	Not Specified
Amadis Chemical	China	97%	1g
HANGZHOU LEAP CHEM CO., LTD.	China	Not Specified	Bulk
LGC Standards (TRC)	Canada	Not Specified	1g, 5g[6][7]
Parchem	USA	Not Specified	Specialty Chemicals
Santa Cruz Biotechnology, Inc.	USA	For Research Use Only	Not Specified
United States Biological	USA	Highly Purified	Not Specified

## Physicochemical Properties

The following table outlines the key physicochemical properties of **p-(2-Bromo)vinyl Anisole**, essential for experimental design and execution.

Property	Value	Units
Appearance	Light Yellow Solid[2][5]	-
Melting Point	50-55[1][4][5]	°C
Boiling Point	283.4 at 760 mmHg[1][4][5]	°C
Density	1.41[1][4][5]	g/cm <sup>3</sup>
Flash Point	112.1[1][4]	°C
Refractive Index	1.603[1][4]	-
Storage Temperature	4[8]	°C

## Experimental Protocols

While specific experimental protocols are highly dependent on the target molecule, **p-(2-Bromo)vinyl Anisole** is commonly utilized in cross-coupling reactions. Below is a representative protocol for a Suzuki coupling reaction, a cornerstone of modern organic synthesis.

#### Suzuki Coupling of **p-(2-Bromo)vinyl Anisole** with an Arylboronic Acid

Objective: To synthesize a 4-methoxystilbene derivative.

Materials:

- **p-(2-Bromo)vinyl Anisole**
- Arylboronic acid (e.g., phenylboronic acid)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$  or  $\text{Na}_2\text{CO}_3$ )
- Solvent (e.g., Toluene, Dioxane, or a mixture with water)
- Inert gas (Nitrogen or Argon)
- Standard laboratory glassware and magnetic stirrer

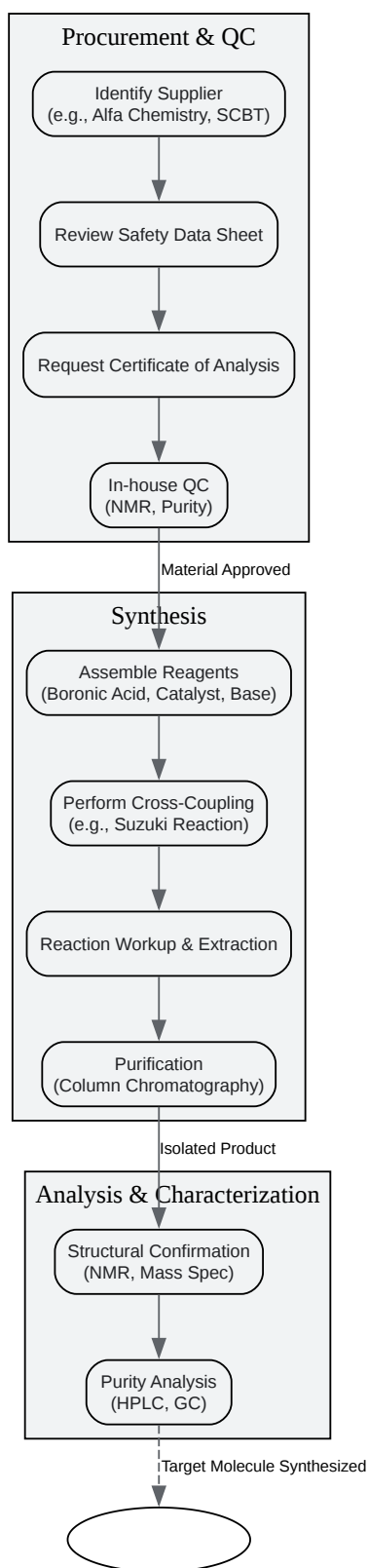
Procedure:

- To a flame-dried Schlenk flask, add **p-(2-Bromo)vinyl Anisole** (1.0 eq), the arylboronic acid (1.1-1.5 eq), and the base (2.0-3.0 eq).
- Add the palladium catalyst (0.01-0.05 eq).
- Evacuate and backfill the flask with an inert gas three times.
- Add the degassed solvent via syringe.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or GC-MS).

- Upon completion, cool the reaction to room temperature.
- Dilute the mixture with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the desired 4-methoxystilbene derivative.

## Application Workflow

The following diagram illustrates a typical workflow for the application of **p-(2-Bromo)vinyl Anisole** in a research and development setting, from procurement to the synthesis of a target molecule.



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Caption: A typical workflow for procuring and using **p-(2-Bromo)vinyl Anisole** in synthesis.

This guide provides a foundational understanding for researchers and drug development professionals working with **p-(2-Bromo)vinyl Anisole**. For specific applications, further literature review and process optimization are recommended. Always consult the Safety Data Sheet (SDS) before handling any chemical.

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